

# Essential Safety and Handling Guide for Aluminum Sec-Butoxide

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## Compound of Interest

Compound Name: Sec-butoxide

Cat. No.: B8327801

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This guide provides critical safety protocols, operational procedures, and disposal plans for handling aluminum **sec-butoxide** (also known as aluminum tri-**sec-butoxide**) in a laboratory setting. Adherence to these guidelines is essential for ensuring the safety of all personnel.

## Immediate Safety Concerns

Aluminum **sec-butoxide** is a flammable, corrosive, and moisture-sensitive liquid and vapor.[1]  
[2] It can cause severe burns to the skin, eyes, and respiratory and digestive tracts.[1][2] The substance is also air-sensitive and reacts with moisture.[1] Inhalation may be fatal due to potential spasms, inflammation, and edema of the larynx and bronchi.[1]

## Operational Plan: Handling Aluminum Sec-Butoxide

Strict adherence to the following procedures is mandatory when working with aluminum **sec-butoxide**.

## Engineering Controls

- Ventilation: Always handle aluminum **sec-butoxide** inside a certified chemical fume hood to maintain low airborne concentrations.[1][2]
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[3][4]

- Ignition Sources: All work must be conducted away from open flames, sparks, and hot surfaces.[\[2\]](#) Use explosion-proof electrical and ventilating equipment.[\[3\]](#)

## Required Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the last line of defense against exposure.[\[5\]](#) The following equipment is required:

- Eye and Face Protection: Wear chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[\[1\]](#)[\[2\]](#) A face shield should be used in conjunction with goggles for tasks with a higher risk of splashing.[\[5\]](#)[\[6\]](#)
- Skin Protection:
  - Gloves: Wear appropriate chemical-resistant gloves (e.g., Nitrile rubber) to prevent any skin contact.[\[1\]](#)[\[6\]](#) Always inspect gloves before use and use proper removal techniques.
  - Protective Clothing: Wear a flame-retardant lab coat, apron, or coveralls to protect the body from spills.[\[1\]](#)[\[7\]](#) For maximum protection, a fully encapsulated chemical suit may be necessary in high-risk situations.[\[5\]](#)
- Foot Protection: Closed-toe shoes are mandatory. Chemical-resistant boots are recommended to protect feet from potential spills.[\[5\]](#)[\[7\]](#)
- Respiratory Protection: If working outside of a fume hood or if exposure limits are at risk of being exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Handling Procedure

- Preparation: Before starting, ensure all necessary PPE is worn correctly and engineering controls are functioning. Ground and bond all containers and receiving equipment when transferring material to prevent static discharge.[\[1\]](#)
- Dispensing: Use only spark-proof tools for all operations.[\[1\]](#)[\[2\]](#)
- During Operation: Avoid all contact with eyes, skin, and clothing.[\[2\]](#) Do not eat, drink, or smoke in the work area.

- Post-Handling: Wash hands and face thoroughly with soap and water after handling the substance.<sup>[1]</sup> Immediately change any contaminated clothing.

## Emergency Protocols

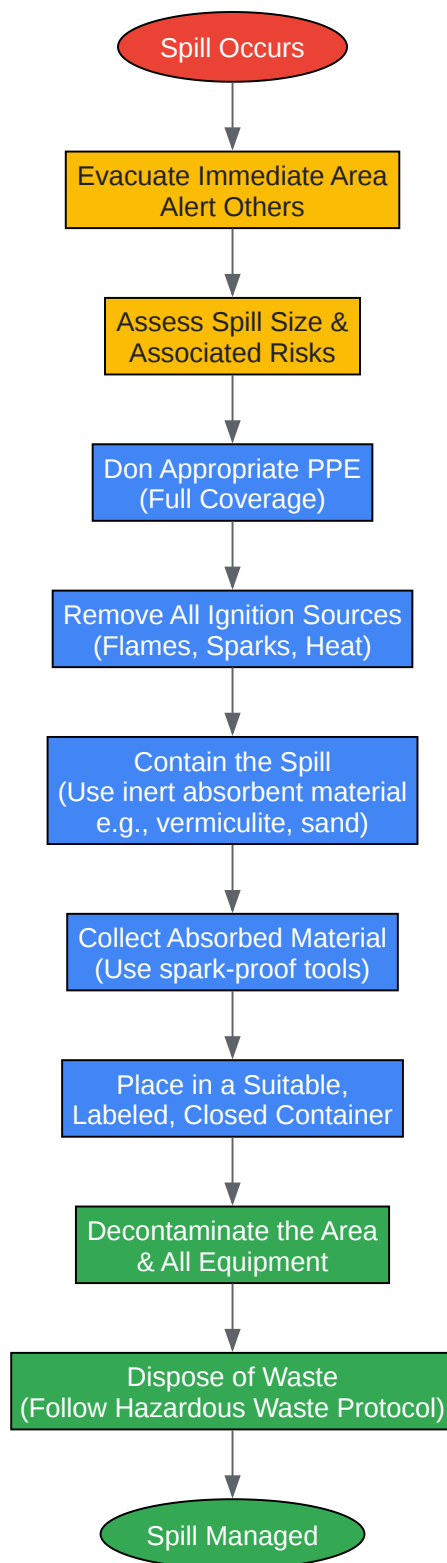
### First Aid Measures

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention.<sup>[1][8]</sup>
- Skin Contact: Immediately flush the affected skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.<sup>[1][8]</sup>
- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention.<sup>[1][2]</sup>
- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.<sup>[1][2]</sup>

### Spill Response Workflow

The following diagram outlines the logical workflow for responding to an aluminum **sec-butoxide** spill.

## Workflow for Aluminum Sec-Butoxide Spill



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Caption: Logical workflow for handling an aluminum **sec-butoxide** spill.

## Disposal Plan

Chemical waste generators must adhere to federal, state, and local regulations for hazardous waste disposal.<sup>[1][2]</sup>

- **Waste Collection:** Collect all aluminum **sec-butoxide** waste, including contaminated absorbent materials and disposable PPE, in a dedicated, properly labeled, and sealed container.<sup>[3]</sup>
- **Storage:** Store the waste container in a cool, dry, well-ventilated area designated for hazardous waste, away from incompatible materials and ignition sources.<sup>[1][4]</sup>
- **Disposal:** Arrange for pickup and disposal through a licensed hazardous waste disposal company. Do not mix with other waste streams. Handle uncleaned containers as you would the product itself.

## Chemical Data Summary

The following table summarizes key quantitative data for aluminum **sec-butoxide**.

Property	Value
CAS Number	2269-22-9
Molecular Formula	$C_{12}H_{27}AlO_3$
Molecular Weight	246.33 g/mol [2]
Appearance	Viscous liquid, may be light yellow[9]
Boiling Point	200 - 206 °C @ 30 mmHg[1][2]
Flash Point	27 °C (80.6 °F)[1][9]
Autoignition Temperature	406 °C (762.8 °F)[1][3]
Explosion Limits	Lower: 1.7% vol / Upper: 9.8% vol[1][8]
Specific Gravity / Density	0.960 - 0.967 g/cm <sup>3</sup> [2][3]
Solubility	Decomposes in water[2][3]
ACGIH Exposure Limit	2 mg/m <sup>3</sup> TWA (as Al, for soluble aluminum salts) [1]
NIOSH Exposure Limit	2 mg/m <sup>3</sup> TWA (as Al, for soluble aluminum salts) [1]

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